

handling and storage precautions for lithium ethoxide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lithium ethoxide

CAS No.: 2388-07-0

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Hazards and Properties of Lithium Ethoxide

Lithium ethoxide is classified as a dangerous substance with multiple serious hazards, which are summarized in the table below.

Hazard Property	Description / Value	Source / Reference
Physical Form	White powder or chunks; also available as a solution in ethanol [1] [2].	Commercial Specs
Signal Word	Danger [1] [3].	Safety Data Sheet

| **Hazard Statements** | H225: Highly Flammable liquid and vapour. H251: **Self-heating; may catch fire.** H314: Causes severe skin burns and eye damage [3]. | Safety Data Sheet | | **Hazard Classifications** | Self-heating substances (Category 1), Skin corrosion (Category 1B) [1]. Flammable liquid (Category 2) for solutions [2]. | Safety Data Sheet | | **Flash Point (Solution)** | 9 °C (48.2 °F) - closed cup [2]. | Commercial Specs | | **Water Reactivity** | **Reacts violently with water** [3]. | Safety Data Sheet | | **Incompatible Materials** | Strong oxidizing agents, water, and moisture [3]. | Safety Data Sheet |

Handling, Storage, and Disposal Protocols

Safe Handling Procedures

- **Personal Protective Equipment (PPE):** Always wear a face shield, safety glasses, chemical-resistant gloves, a complete protective suit, and flame-retardant clothing [3]. Use appropriate exhaust ventilation where dust is formed [3].
- **Atmosphere Control: Handle and store under an inert gas** (such as in a glove box or under argon/nitrogen atmosphere) to prevent reactions with air and moisture [3].
- **General Precautions:** Avoid the formation of dust and aerosols. Keep away from heat, sparks, and open flames. Do not smoke [3].

Safe Storage Conditions

- **Storage Environment:** Keep the container tightly sealed in a dry, cool, and well-ventilated place [3]. Protect from sunlight and keep cool [3].
- **Storage Class Code: 4.2 - Pyrophoric and self-heating hazardous materials** [1] [2].
- **Key Incompatibility: Never** allow the product to come into contact with water during storage [3].

Spill and Disposal Management

- **Spill Response: Do NOT use water or a water jet** [3]. Sweep up the material and collect it with an electrically protected vacuum cleaner or by wet-brushing. Place the waste in a container for disposal according to local regulations [3].
- **Waste Disposal:** Offer surplus and non-recyclable solutions to a licensed disposal company. Do not mix with other waste streams [3].

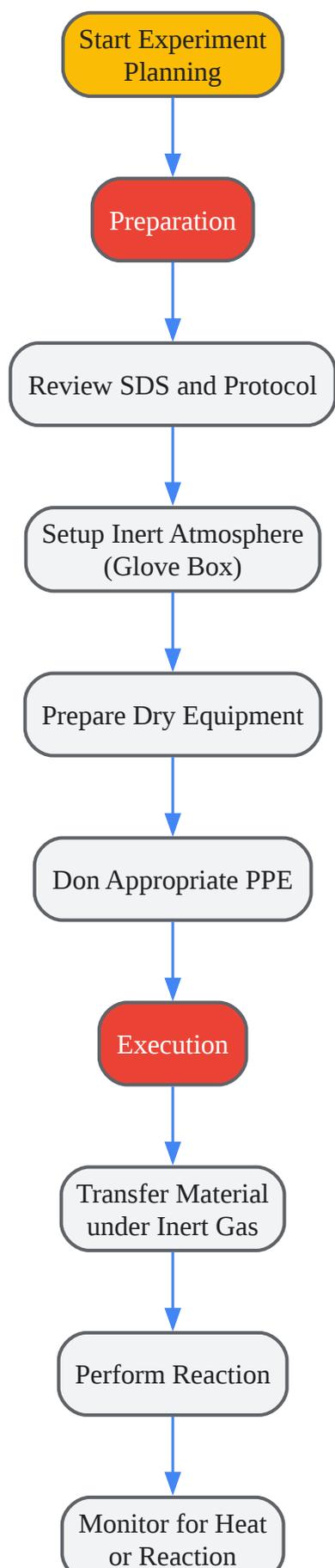
Emergency and First Aid Measures

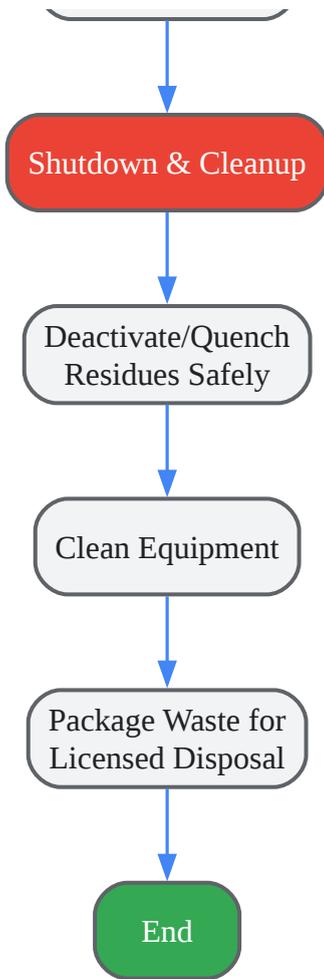
- **General Advice:** Immediately consult a physician and show them the safety data sheet [3].
- **Inhalation:** Move the person to fresh air. If not breathing, provide artificial respiration and seek medical attention [3].
- **Skin Contact: Take off contaminated clothing and shoes immediately.** Wash the skin with plenty of soap and water. Consult a physician [3].

- **Eye Contact:** Rinse the eyes cautiously with water for at least 15 minutes, while keeping the eyelids open. Seek immediate medical attention [3].
- **Ingestion: Do NOT induce vomiting.** Rinse the mouth with water and consult a doctor immediately [3].
- **Fire:** Use **dry powder** or **dry sand** for extinction. **Do NOT use water.** Wear self-contained breathing apparatus [3].

Experimental Workflow for Safe Handling

The following diagram outlines the key stages of working with **lithium ethoxide** in a laboratory setting, emphasizing safety at each step.





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Frequently Asked Questions

What is the most critical rule for storing lithium ethoxide?

The most critical rule is to **prevent any contact with water or moisture**. The substance reacts violently with water and is self-heating, which could lead to a fire. It must be stored under an inert atmosphere in a cool, dry, and well-ventilated place [3].

What type of fire extinguisher is suitable for a lithium ethoxide fire?

For a fire involving **lithium ethoxide**, you must use a **dry powder** or **dry sand** extinguishing agent. It is absolutely critical that you **do NOT use water or a water jet**, as this can dangerously intensify the reaction [3].

Can I handle lithium ethoxide on a standard laboratory bench?

No. Handling on a standard bench is unsafe due to its reactivity with atmospheric moisture and oxygen. You **must handle and store it under an inert gas** atmosphere, such as in a glove box, to ensure safety [3].

What should I do if I get lithium ethoxide powder on my skin?

Immediately remove all contaminated clothing and shoes. Then, wash the affected skin thoroughly with soap and plenty of water. It is essential to **consult a physician** without delay [3].

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References

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